

Application Notes and Protocols: Preparation of DiA Stock Solution

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Compound of Interest

Compound Name: 4-(4-dihexadecylamino-styryl)-N-methylpyridinium iodide

Cat. No.: B045646

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Audience: Researchers, scientists, and drug development professionals.

Introduction

DiA (4-(4-Dihexadecylaminostyryl)-N-methylpyridinium iodide) is a lipophilic, yellow-green fluorescent carbocyanine dye widely utilized for labeling cell membranes.[1][2] Due to its hydrophobic alkyl tails, DiA exhibits low fluorescence in aqueous environments but becomes intensely fluorescent upon incorporation into lipid bilayers.[1] This property makes it an excellent tool for tracing neurons, as it diffuses rapidly within the plasma membrane to stain the entire cell.[2][3] It is often used as both an anterograde and retrograde neuronal tracer in live and fixed tissues and can be paired with other lipophilic dyes like Dil for multi-color labeling studies.[3][4]

Quantitative Data Summary

The key properties of DiA are summarized in the table below for quick reference.

Property	Value	Reference(s)
Full Chemical Name	4-(4-Dihexadecylaminostyryl)-N-methylpyridinium iodide	[4]
Synonyms	4-Di-16-ASP, DiA	[2][5]
CAS Number	114041-00-8	[1][3][4][5]
Molecular Formula	C ₄₆ H ₇₉ IN ₂	[3][4][5]
Molecular Weight	~787.04 g/mol	[3][5][6]
Excitation Maximum (λ _{ex})	~492 nm	[3][5][6]
Emission Maximum (λ _{em})	~607 - 613 nm	[3][4][5][6]
Recommended Solvents	DMSO, DMF, Ethanol	[3]
Appearance	Red solid	[1][4]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL DiA Stock Solution

This protocol details the steps to prepare a concentrated stock solution of DiA, which can be further diluted to a working concentration for various applications.

Materials and Reagents:

- DiA solid powder (e.g., Cat. No. 60013, Biotium)
- Anhydrous Dimethyl sulfoxide (DMSO) or 200-proof ethanol
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- 0.2 µm syringe filter (optional, for removing particulates)
- Pipettes and sterile pipette tips

- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Safety Precautions:

- Always handle DiA powder and its solutions in a well-ventilated area or a chemical fume hood.[\[7\]](#)
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for detailed handling and disposal information.

Procedure:

- Equilibration: Allow the vial of DiA powder to come to room temperature before opening to prevent moisture condensation.
- Weighing: Carefully weigh out 1 mg of DiA powder and place it into a sterile microcentrifuge tube or amber vial.
- Solubilization: Add 1 mL of anhydrous DMSO or high-quality ethanol to the DiA powder.
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes to dissolve the powder completely. Gentle warming in a water bath (37°C) can facilitate dissolution, particularly for ethanol-based solutions.
- Filtration (Optional): For applications requiring extremely clear solutions, filter the stock solution through a 0.2 µm syringe filter to remove any potential dye aggregates.
- Labeling: Clearly label the vial with the name of the solution ("DiA Stock Solution"), concentration (1 mg/mL), solvent used, and the preparation date.

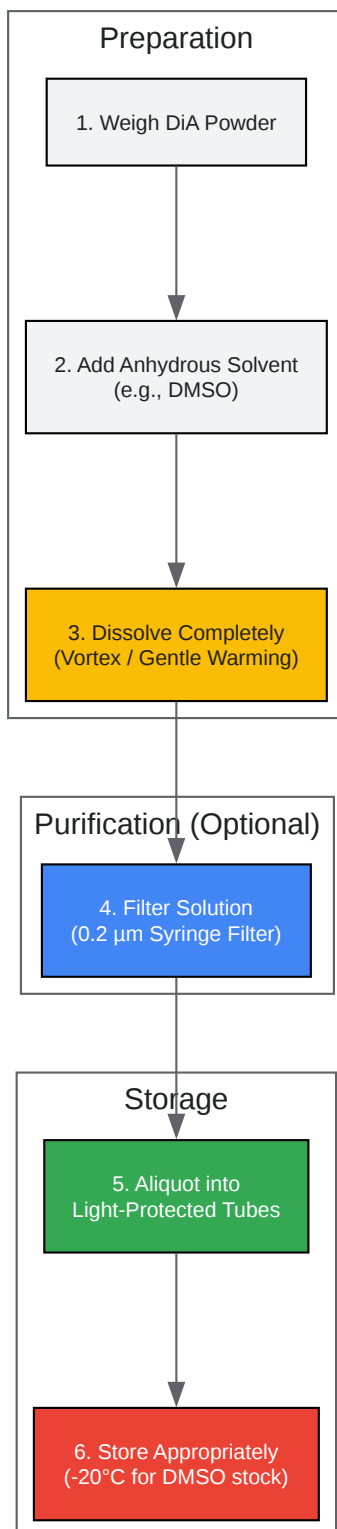
Protocol 2: Storage and Handling of DiA Stock Solution

Proper storage is critical to maintain the stability and performance of the DiA stock solution.

- Protection from Light: DiA is light-sensitive. Store the stock solution in an amber vial or a clear vial wrapped in aluminum foil to protect it from light.[\[4\]](#)
- Storage Temperature:
 - DMSO-based solutions: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C, where it can be stable for 3-6 months.
 - Ethanol or DMF-based solutions: To prevent precipitation, store these solutions at room temperature, tightly sealed and protected from light. Do not refrigerate or freeze.
- Handling: Before use, allow frozen aliquots to thaw completely and come to room temperature. Vortex briefly to ensure the solution is homogeneous.

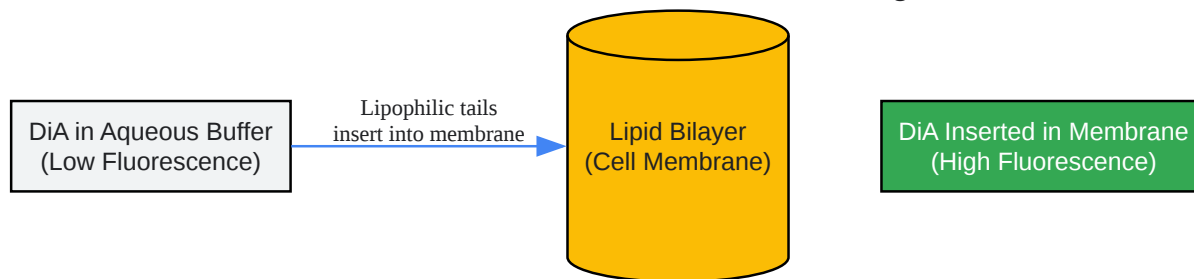
Visualizations

Workflow for DiA Stock Solution Preparation

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Caption: A step-by-step workflow for preparing a DiA stock solution.

Mechanism of DiA Membrane Labeling



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References

- 1. biocompare.com [biocompare.com]
- 2. 4-Di-16-ASP | TargetMol [targetmol.com]
- 3. lumiprobe.com [lumiprobe.com]
- 4. DiA - Biotium [biotium.com]
- 5. bocsci.com [bocsci.com]
- 6. 4-(4-(DIHEXADECYLAMINO)STYRYL)-N-METHYLPYRIDINIUM IODIDE | 114041-00-8 [chemicalbook.com]
- 7. DiA; 4-Di-16-ASP (4-(4-(Dihexadecylamino)styryl)-N-Methylpyridinium Iodide) 25 mg | Contact Us [thermofisher.com]
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